

Pentylone Hydrochloride: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pentylone hydrochloride*

Cat. No.: *B593145*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **pentylone hydrochloride**, a synthetic cathinone. The document details its chemical properties, analytical data, and available experimental insights, structured to meet the needs of the scientific community.

Core Chemical Data

Pentylone hydrochloride is a synthetic cathinone that has been identified in products sold as "bath salts".^{[1][2]} It is regulated as a Schedule I compound in the United States.^{[1][2]} The following table summarizes its key chemical identifiers and properties.

Identifier	Value	Source
CAS Number	17763-01-8	[1][2][3]
Molecular Formula	C ₁₃ H ₁₇ NO ₃ • HCl	[1][2]
C ₁₃ H ₁₈ ClNO ₃	[3]	
Formula Weight	271.7 g/mol	[1][2]
IUPAC Name	1-(1,3-benzodioxol-5-yl)-2-(methylamino)pentan-1-one;hydrochloride	[3]
Synonyms	2-(Methylamino)-3',4'-(methylenedioxy)valerophenone Hydrochloride, Pentylone HCl	[3]

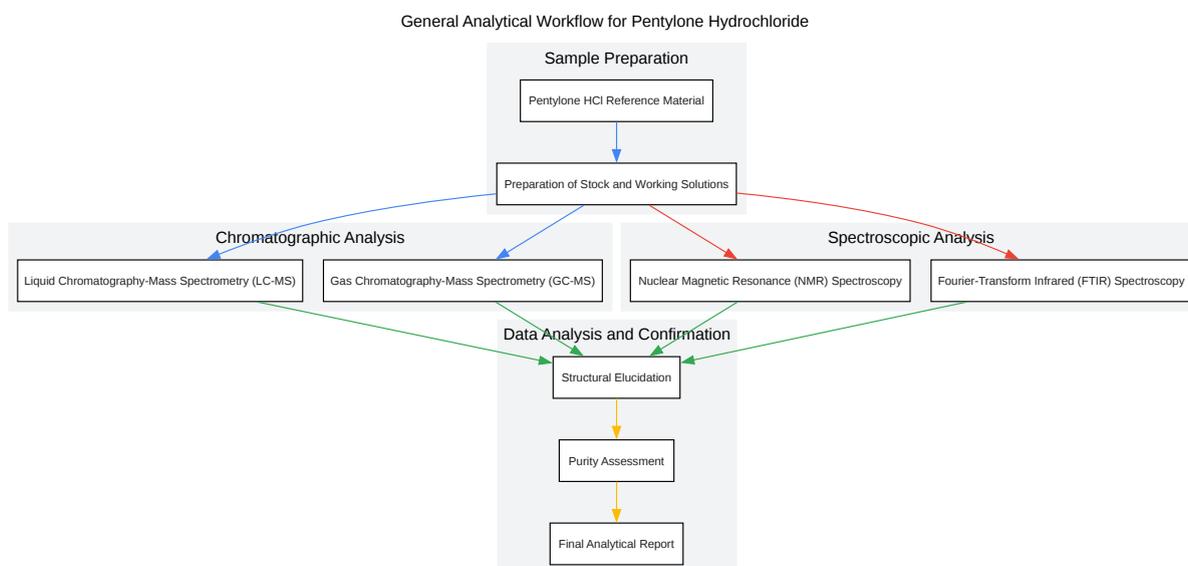
Analytical and Experimental Data

Currently, publicly available, in-depth experimental studies detailing specific signaling pathways and comprehensive quantitative data from repeated experiments on **pentylone hydrochloride** are limited. The information available is primarily for its identification and characterization as an analytical reference material.

Pentylone is a metabolite of N,N-dimethylpentylone.[1][2] Its primary metabolite is nor-pentylone.[4][5][6]

Experimental Workflow: General Analytical Characterization

The following diagram illustrates a generalized workflow for the analytical characterization of a reference standard like **pentylone hydrochloride**. This process is fundamental for ensuring the identity and purity of the substance before its use in further experimental studies.



[Click to download full resolution via product page](#)

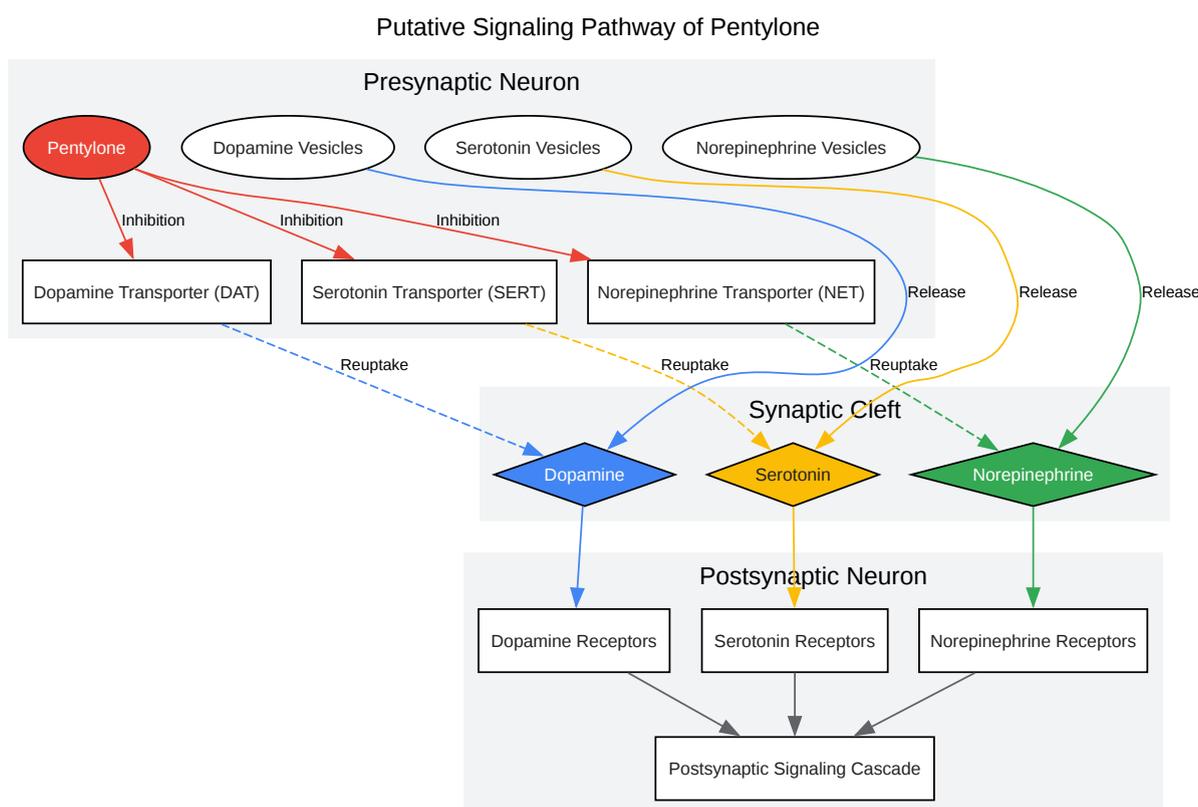
A generalized workflow for the analytical characterization of **pentylone hydrochloride**.

Putative Signaling Pathway

While specific, detailed signaling pathway studies for **pentylone hydrochloride** are not readily available in the public domain, synthetic cathinones generally act as monoamine reuptake

inhibitors and/or releasing agents. The putative mechanism of action would involve interactions with dopamine (DAT), serotonin (SERT), and norepinephrine (NET) transporters.

The following diagram illustrates a hypothetical signaling pathway based on the known pharmacology of similar synthetic cathinones.



[Click to download full resolution via product page](#)

A putative signaling pathway for pentylone based on its classification as a synthetic cathinone.

Experimental Protocols

Detailed experimental protocols for **pentylone hydrochloride** are not extensively published. However, a general methodology for the analysis of synthetic cathinones in biological matrices would typically involve the following steps:

1. Sample Preparation: Solid-Phase Extraction (SPE)

- Objective: To extract and concentrate pentylone from a biological matrix (e.g., plasma, urine).
- Materials: SPE cartridges (e.g., mixed-mode cation exchange), biological sample, internal standard, conditioning solvents (e.g., methanol), wash solvents (e.g., deionized water, acidic buffer), and elution solvent (e.g., ammoniated methanol).
- Procedure:
 - Condition the SPE cartridge with methanol followed by deionized water.
 - Load the pre-treated biological sample (spiked with an internal standard) onto the cartridge.
 - Wash the cartridge to remove interferences.
 - Elute the analyte with an appropriate solvent.
 - Evaporate the eluate to dryness and reconstitute in the mobile phase for analysis.

2. Analytical Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

- Objective: To separate, identify, and quantify pentylone.
- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a tandem mass spectrometer.
- Chromatographic Conditions:
 - Column: A reverse-phase C18 column.

- Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: A typical flow rate suitable for the column dimensions.
- Injection Volume: A small volume of the reconstituted sample extract.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray ionization (ESI) in positive mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for pentylone and the internal standard.

This guide serves as a foundational resource for researchers. As more data on **pentylone hydrochloride** becomes available, this document will be updated to reflect the latest scientific findings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 2. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 3. Pentylone hydrochloride | C₁₃H₁₈ClNO₃ | CID 71750183 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 5. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- 6. nor-Pentylone hydrochloride_TargetMol [[targetmol.com](https://www.targetmol.com)]
- To cite this document: BenchChem. [Pentylone Hydrochloride: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b593145#pentylone-hydrochloride-cas-number-and-molecular-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com